

Basic Red 22 molecular weight and formula

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Compound of Interest

Compound Name: *Basic red 22*

CAS No.: *23354-43-0*

Cat. No.: *B12769253*

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Technical Profile of Basic Red 22

This document provides a summary of the available chemical data for the compound commonly identified as **Basic Red 22**. It is important to note that the scientific literature and commercial suppliers present conflicting information regarding the precise molecular formula and weight of this substance, suggesting that "**Basic Red 22**" may refer to a class of similar compounds or that different formulations exist.

Physicochemical Data

The molecular weight and formula for **Basic Red 22** vary across different sources. The following table summarizes the reported values.

Molecular Formula	Molecular Weight (g/mol)	Source
C ₁₃ H ₂₀ N ₆ O ₄ S	356.40	PubChem[1], Alfa Chemistry[2]
C ₁₅ H ₂₁ IN ₆	412.27	Alfa Chemistry[2]
C ₁₂ H ₁₇ N ₆ ⁺	245.30	Guidechem[3]
C ₁₄ H ₂₁ ClN ₆	308.81	World dye variety[4], Winchem[5]
C ₁₅ H ₂₁ IN ₆	245.303	ChemBK[6]
C ₂₁ H ₁₄ N ₆ O ₅ S ₂	Not specified	Guidechem[3]
C ₂₃ H ₂₅ ClN ₄ O ₄ S	Not specified	Guidechem[3]

Note: The significant discrepancies in the reported molecular formulas and weights indicate that "**Basic Red 22**" is not a unique chemical entity. Researchers and professionals should verify the specific chemical structure and properties of the material from their supplier.

Experimental Protocols and Biological Pathways

Detailed experimental protocols for the use of **Basic Red 22** in research applications, such as its mechanism as a contact allergen or its use in biological staining, are not extensively detailed in the provided search results. Similarly, information regarding its involvement in specific signaling pathways is not available. Therefore, no experimental workflows or signaling pathway diagrams can be generated at this time.

Applications

Basic Red 22 is primarily utilized as a dye in the textile industry for acrylic fibers and can also be used on modified polyester.[4][5][6] It is known for producing a vibrant bluish-red color.[4] Some sources also indicate its use in biological staining.[3] One report mentioned it as an allergen in a PPD-free hair coloring product.[3]

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References

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